

# Proper Disposal of 2-Ethoxythiazole: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: **2-Ethoxythiazole**

Cat. No.: **B101290**

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This guide provides essential safety and logistical information for the proper disposal of **2-Ethoxythiazole**, a compound utilized in laboratory research. Adherence to these procedures is critical for ensuring the safety of personnel and compliance with environmental regulations. This document is intended for researchers, scientists, and drug development professionals.

## 1. Hazard Identification and Safety Precautions

**2-Ethoxythiazole** is classified as a hazardous substance with the following primary concerns:

- Flammability: It is a combustible liquid and vapor.[1][2][3][4] Keep away from heat, sparks, open flames, and hot surfaces.[1][4] Use of explosion-proof equipment is recommended.[1][5]
- Health Hazards: It may be harmful if swallowed and can cause skin, eye, and respiratory irritation.[2][3][4]

Appropriate personal protective equipment (PPE), including protective gloves, eye protection, and in some cases, a dust mask (type N95, US), should be worn when handling this chemical. [1][3] Work should be conducted in a well-ventilated area.[1][4]

## 2. Quantitative Data Summary

The following table summarizes key quantitative and qualitative data for **2-Ethoxythiazole**:

Property	Value	Source(s)
Chemical Formula	C5H7NOS	[1][2]
Molecular Weight	129.18 g/mol	[1][2]
CAS Number	15679-19-3	[1]
Appearance	Clear, colorless to pale yellow liquid	[2]
Boiling Point	157-160 °C @ 760 mm Hg	[2][3]
Flash Point	54 °C (129.2 °F) - closed cup	[3]
Density	1.133 g/mL at 25 °C	[3]
Storage Temperature	2-8°C	[3]
GHS Hazard Statements	H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2][3][4]

### 3. Disposal Protocol

The primary and recommended method for the disposal of **2-Ethoxythiazole** is through a licensed and approved hazardous waste disposal service.[4][6][7] On-site treatment or disposal down the drain is not appropriate. The following steps outline the procedure for preparing **2-Ethoxythiazole** waste for professional disposal.

#### 3.1. Waste Segregation and Collection

- **Waste Identification:** All waste streams containing **2-Ethoxythiazole** must be clearly identified.
- **Containerization:** Collect liquid waste containing **2-Ethoxythiazole** in a dedicated, properly labeled, and sealed hazardous waste container.[6] Ensure the container is compatible with

the chemical.

- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Ethoxythiazole**."<sup>[6]</sup><sup>[7]</sup> Do not use abbreviations.
- Avoid Mixing: Do not mix **2-Ethoxythiazole** waste with other incompatible waste streams.<sup>[6]</sup><sup>[7]</sup>

### 3.2. Storage of Chemical Waste

- Storage Location: Store the sealed hazardous waste container in a designated, cool, dark, and well-ventilated area.<sup>[1]</sup>
- Incompatible Materials: Keep the waste container away from incompatible materials such as oxidizing agents, strong acids, and strong bases.<sup>[1]</sup><sup>[4]</sup>

### 3.3. Arranging for Disposal

- Contact EHS: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.<sup>[7]</sup>
- Regulatory Compliance: Disposal of **2-Ethoxythiazole** must be in strict accordance with all local, regional, and national regulations (e.g., US EPA 40 CFR Part 261).<sup>[1]</sup>

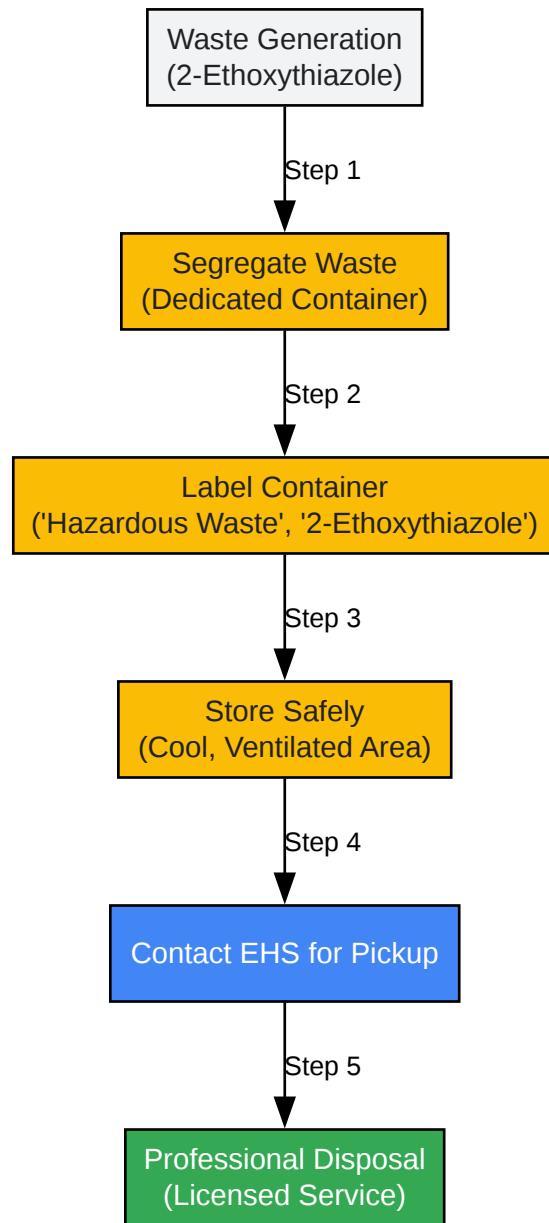
## 4. Spill and Emergency Procedures

In the event of a spill, immediately evacuate the area and remove all sources of ignition.<sup>[5]</sup> Absorb the spill with an inert material such as sand or silica gel and place it in a sealed container for disposal as hazardous waste.<sup>[7]</sup><sup>[8]</sup>

## 5. Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Ethoxythiazole**.

## 2-Ethoxythiazole Disposal Workflow

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Caption: Logical workflow for the proper disposal of **2-Ethoxythiazole**.

Disclaimer: The information provided in this guide is based on available safety data sheets and general best practices for laboratory hazardous waste management. It is imperative to consult

your institution's specific safety protocols and the relevant local, regional, and national regulations for hazardous waste disposal.

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